

Application of Pomalidomide-PEG4-Azide in the Development of Chemical Probes

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Compound of Interest

Compound Name: Pomalidomide-PEG4-Azide

Cat. No.: B2743674

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Introduction

Pomalidomide-PEG4-Azide is a versatile, heterobifunctional chemical tool essential for the development of advanced chemical probes, particularly Proteolysis Targeting Chimeras (PROTACs).[1] This molecule incorporates the high-affinity pomalidomide moiety, which specifically binds to the Cereblon (CRBN) E3 ubiquitin ligase, connected via a flexible polyethylene glycol (PEG4) linker to a terminal azide group.[2][3] The azide serves as a bioorthogonal handle for "click chemistry," enabling the efficient and specific conjugation of **Pomalidomide-PEG4-Azide** to a variety of alkyne-containing molecules, such as ligands for target proteins of interest (POIs).[1][4] This modular nature makes it an invaluable reagent for researchers in chemical biology and drug discovery for the targeted degradation of proteins implicated in various diseases.[5][6]

Pomalidomide-based PROTACs function by hijacking the cell's natural ubiquitin-proteasome system. The pomalidomide portion of the PROTAC binds to CRBN, a component of the CRL4-CRBN E3 ubiquitin ligase complex, while the other end of the molecule binds to the target protein.[7] This induced proximity facilitates the transfer of ubiquitin from an E2 conjugating enzyme to the target protein, marking it for degradation by the 26S proteasome.[6] This targeted protein degradation offers a powerful alternative to traditional inhibition, with the potential for greater potency and selectivity.[8]

Physicochemical Properties

A summary of the key physicochemical properties of **Pomalidomide-PEG4-Azide** is presented in the table below.

Property	Value	Reference
Synonyms	14-Azido-N-(2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindolin-4-yl)-3,6,9,12-tetraoxatetradecanamide	
Molecular Formula	C ₂₃ H ₂₈ N ₆ O ₉	
Molecular Weight	532.50 g/mol	
Appearance	Powder or solid	
Purity	≥95%	
Storage Temperature	2-8°C	
Solubility	Soluble in DMSO and other organic solvents	[9][10]

Quantitative Data: Performance of Pomalidomide-Based PROTACs

The efficacy of PROTACs developed using **Pomalidomide-PEG4-Azide** can be quantified by their binding affinity to CRBN and their ability to induce the degradation of the target protein, measured by the half-maximal degradation concentration (DC₅₀) and the maximum level of degradation (D_{max}).

Table 1: Binding Affinities of Pomalidomide and Related Ligands to Cereblon (CRBN)

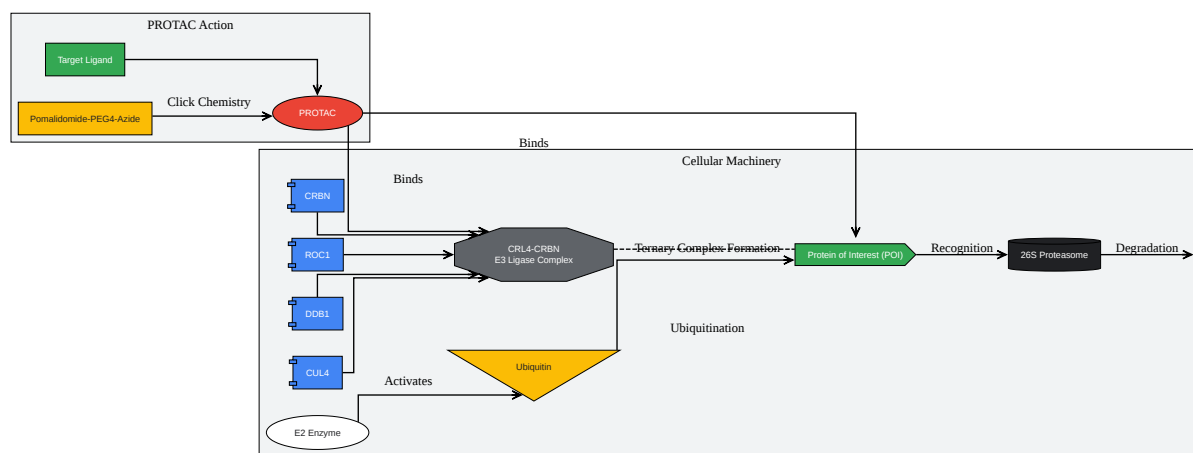
Compound	Binding Affinity (K_d)	Binding Affinity (IC_{50})	Assay Method	Reference
Pomalidomide	~157 nM	~1.2-3 μ M	Competitive Titration, Competitive Binding Assay	[8][11]
Thalidomide	Not specified	>10 μ M	Competitive Binding Assay	[11]
Lenalidomide	Not specified	~2 μ M	Competitive Binding Assay	[11]

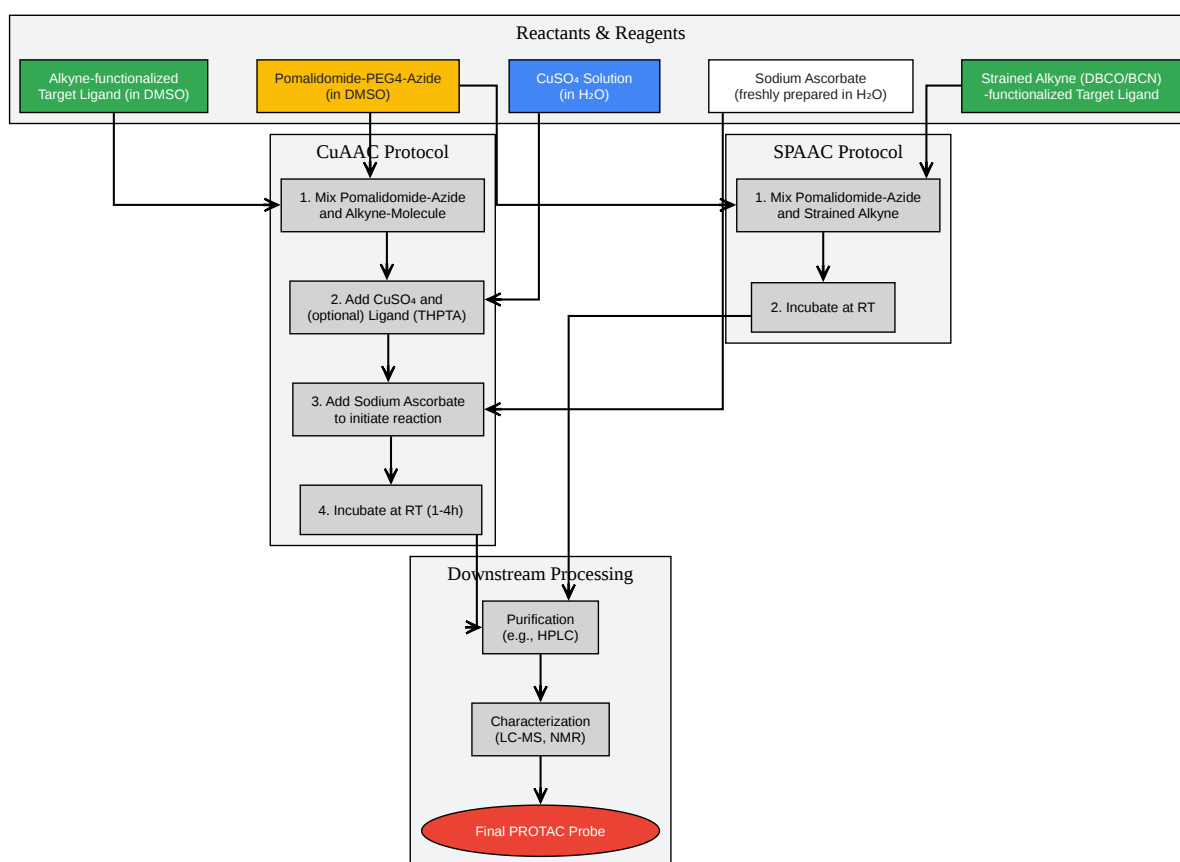
Table 2: Degradation Performance of Pomalidomide-Based PROTACs for Various Targets

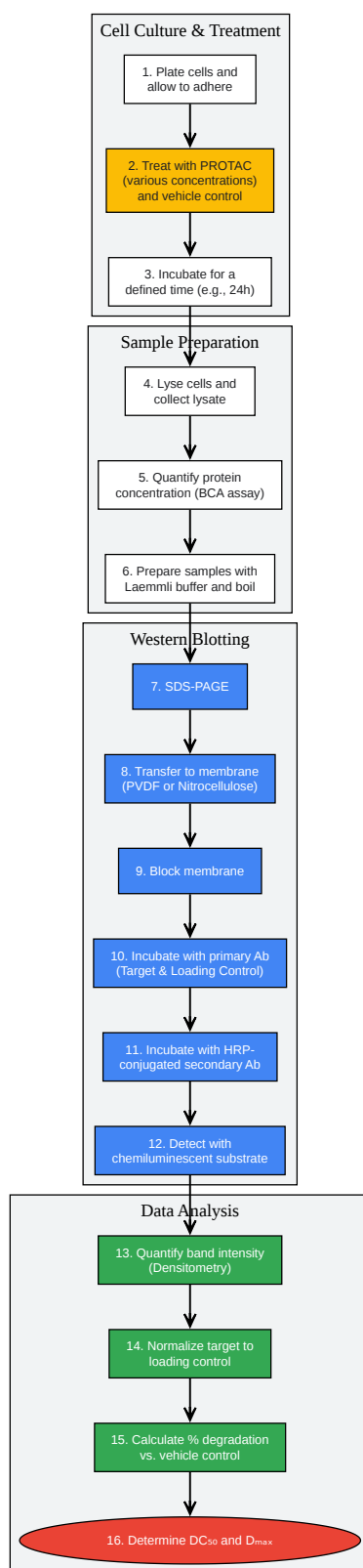
PROTAC	Target Protein	Cell Line	DC ₅₀ (nM)	D _{max} (%)	Reference
Compound 16	EGFR	A549	32.9	96	[12]
Compound 15	EGFR	A549	43.4	Not specified	[12]
NC-1	BTK	Mino	2.2	97	[13]
ZQ-23	HDAC8	Not specified	147	93	[12]

Signaling Pathway and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key signaling pathway and experimental workflows associated with the use of **Pomalidomide-PEG4-Azide**.







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